

Thermodynamic Characterization of Pyrazole-Derived Amino Alcohols

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Compound of Interest

Compound Name: 2-amino-2-(1-methyl-1H-pyrazol-5-yl)ethan-1-ol

CAS No.: 1523376-59-1

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A Guide to Solubility, Stability, and Bioavailability Profiling

Executive Summary

Pyrazole-derived amino alcohols represent a privileged scaffold in medicinal chemistry, serving as pharmacophores for beta-adrenergic receptor antagonists, kinase inhibitors (e.g., p38 MAPK), and antimicrobial agents.[1] However, their development is frequently bottlenecked by poor aqueous solubility and complex solid-state behavior.

This guide provides a rigorous technical framework for characterizing the thermodynamic properties of these derivatives. By understanding the interplay between crystal lattice energy (

), solvation enthalpy (

), and ionization constants (pKa), researchers can rationally design formulations that maximize bioavailability. We examine specific protocols for determining solubility, lipophilicity, and thermal transitions, supported by thermodynamic modeling equations.

Chemical Architecture & Thermodynamic Significance^[2]

The Structural Scaffold

The compound class is defined by a pyrazole ring linked—often via an ether or alkyl chain—to an amino alcohol moiety (typically a 3-amino-2-hydroxypropyl chain).

- **Pyrazole Core:** A five-membered heterocycle containing two adjacent nitrogen atoms.^[2]^[3] It is aromatic and exhibits tautomerism.
 - **Thermodynamic Implication:** The ring is planar and electron-rich, facilitating stacking in the solid state, which increases the enthalpy of fusion () and reduces solubility.
- **Amino Alcohol Tail:** Contains a secondary amine and a hydroxyl group.
 - **Thermodynamic Implication:** The hydroxyl group acts as both a hydrogen bond donor and acceptor, increasing hydrophilicity. The amine provides a basic center (pKa ~9.0–10.0), allowing for salt formation to drastically alter

The "Dual-Basicity" Challenge

Thermodynamic profiling must account for two distinct ionization events:

- **The Pyrazole Nitrogen:** Weakly basic (pKa ~2.5). Protonation requires low pH.
- **The Aliphatic Amine:** Moderately basic (pKa ~9.5). Protonation occurs at physiological pH.

This ionization profile dictates that LogD (Distribution Coefficient) is highly pH-dependent, affecting both solubility and membrane permeability.

Critical Thermodynamic Parameters

To predict the behavior of these molecules in vivo and in formulation, four key parameters must be quantified.

Solubility & The Apelblat Equation

Solubility is not merely a concentration; it is a thermodynamic equilibrium state. For pyrazole derivatives, solubility in organic solvents (e.g., ethanol, DMSO) versus water often follows the "like dissolves like" principle but is governed mathematically by the Modified Apelblat Equation:

Where:

- is the mole fraction solubility.
- is the absolute temperature.
- are empirical model parameters derived from experimental data.

Partition Coefficient (LogP)

Lipophilicity is a dominant factor. Pyrazole derivatives often exhibit LogP values ranging from 1.2 to >5.0, depending on the phenyl/alkyl substitution on the pyrazole ring.

- High LogP (>3): Indicates poor aqueous solubility but high permeability. Requires salt formation (e.g., Hydrochloride) or lipid-based formulations.
- Low LogP (<1): Good solubility but potentially poor membrane permeability.

Thermal Transitions (DSC)

Differential Scanning Calorimetry (DSC) reveals the energy required to break the crystal lattice.

- Melting Point ():
): High (>150°C) typically correlates with poor solubility due to high stable crystal lattice energy.
- Enthalpy of Fusion ():
): A direct measure of intermolecular forces (H-bonds,

-stacking) in the solid state.

Experimental Methodologies

The following protocols are designed to generate self-validating thermodynamic data.

Protocol A: Thermodynamic Solubility (Saturation Shake-Flask)

Standardized for Pyrazole Derivatives

- Preparation: Add excess solid compound (approx. 50 mg) to 5 mL of solvent (Water, pH 7.4 Buffer, Ethanol) in a borosilicate glass vial.
- Equilibration: Agitate at constant temperature ($25.0 \pm 0.1^\circ\text{C}$) for 24–48 hours using an orbital shaker.
 - Validation: Check pH at the end of the experiment to ensure the buffer capacity was not exceeded by the compound's basicity.
- Separation: Centrifuge at 10,000 rpm for 10 minutes or filter through a 0.22 μm PVDF filter (pre-saturated to prevent adsorption).
- Quantification: Analyze supernatant via HPLC-UV (typically 254 nm for the pyrazole chromophore).
- Calculation:

Protocol B: Differential Scanning Calorimetry (DSC)

For Crystal Lattice Energy Determination

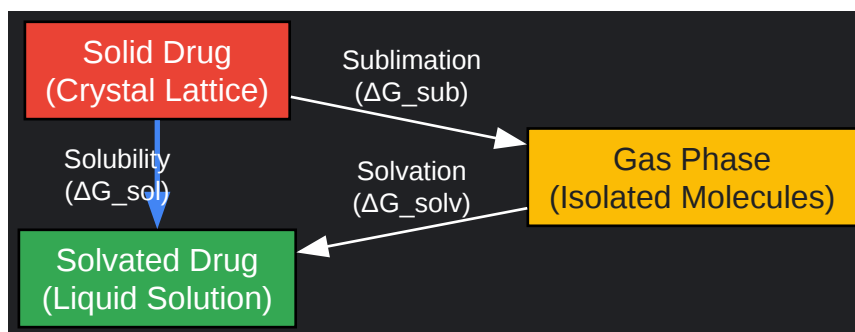
- Sample: Weigh 2–4 mg of dried powder into an aluminum pan. Crimp non-hermetically.
- Reference: Empty aluminum pan.
- Cycle: Heat from 30°C to 250°C at a rate of $10^\circ\text{C}/\text{min}$ under Nitrogen purge (50 mL/min).

- Analysis: Integrate the endothermic melting peak to calculate (J/g).
 - Note: If an exotherm is observed shortly after melting, it indicates thermal decomposition, common in nitro-substituted pyrazoles.

Data Analysis & Visualization

The Thermodynamic Cycle of Solubilization

Understanding solubility requires visualizing the energy penalty of breaking the solid lattice versus the energy gain from solvation.

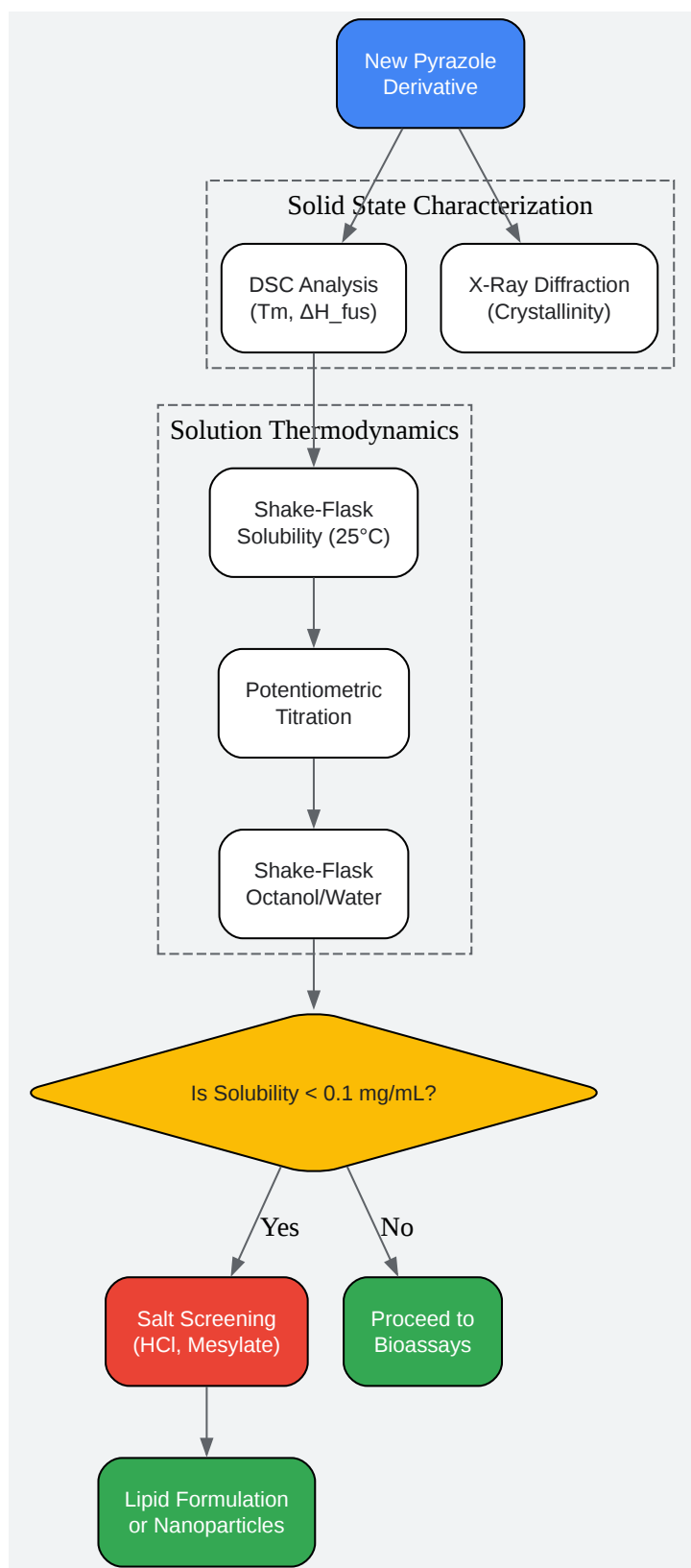


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Figure 1: The thermodynamic cycle. Solubility is the sum of the sublimation energy (breaking the lattice) and solvation energy (interacting with solvent).

Experimental Workflow for Profiling

This diagram outlines the logical flow for characterizing a new pyrazole amino alcohol derivative.



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Figure 2: Decision tree for thermodynamic profiling and formulation strategy.

Case Study: 1-(3,5-diphenyl-1H-pyrazol-1-yl)-3-(isopropylamino)propan-2-ol

This compound (often designated as CB1 in literature) serves as a perfect model for the thermodynamic challenges of this class.

Observed Properties[1]

- Structure: A lipophilic 3,5-diphenylpyrazole core linked to a hydrophilic isopropylamino-propanol tail.
- Solubility: The free base is practically insoluble in water due to the high lipophilicity of the diphenylpyrazole moiety (LogP > 4.5 estimated).
- Thermodynamic Solution:
 - Salt Formation: Conversion to the hydrochloride salt utilizes the basicity of the secondary amine (isopropylamino group).
 - Result: The ionic interaction disrupts the crystal lattice energy and increases the solvation enthalpy (), rendering the compound water-soluble.
 - Alternative: Encapsulation in cationic copolymer nanoparticles (e.g., P7) was required for in vivo delivery when salt formation was insufficient or to control release rates.

Quantitative Data Summary (Representative)

Parameter	Value / Range	Method	Significance
Melting Point ()	199–203°C (Core)	DSC	High lattice energy; requires significant energy to dissolve.
pKa (Pyrazole N)	~2.5	Titration	Negligible ionization at physiological pH.
pKa (Amine N)	~9.6	Titration	Primary site for salt formation (e.g., HCl salt).
LogP	3.5 – 5.8	Shake-Flask	High membrane permeability; potential for BBB crossing.
	30–40 kJ/mol	DSC	Indicates strong intermolecular forces in solid state.

References

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Sources

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